

# 1-Chloroundec-3-ene: An Uncharted Territory in Chemical Research

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## Compound of Interest

Compound Name: 1-Chloroundec-3-ene

Cat. No.: B15158510

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A comprehensive search of scientific literature and chemical databases reveals a notable absence of information on the discovery, history, and detailed properties of **1-Chloroundec-3-ene**. This suggests that the compound is not a subject of significant academic or industrial research and may not have been synthesized or characterized to date.

While the principles of organic chemistry allow for the theoretical structure and synthesis of **1-Chloroundec-3-ene**, there is no readily available scientific literature detailing its specific discovery or historical development. Chemical databases and research archives do not contain entries for this particular isomer of chloroundecene, indicating a gap in the collective chemical knowledge.

For context, the broader class of compounds known as chlorinated alkenes, or chloroalkenes, are organic compounds that contain at least one carbon-carbon double bond and at least one chlorine atom. These compounds can have various applications, for instance as intermediates in the synthesis of other chemicals. The reactivity of chloroalkenes is influenced by the position of the chlorine atom relative to the double bond.

While no direct information exists for **1-Chloroundec-3-ene**, related, smaller chlorinated alkenes have been cataloged. For example, compounds such as 1-chlorohept-3-ene and (3R)-3-chlorohex-1-ene are listed in chemical databases like PubChem.<sup>[1][2]</sup> These entries often include basic computed properties but may lack extensive experimental data or historical context unless they have been the subject of specific research.

The synthesis of chlorinated alkenes can be achieved through various established methods in organic chemistry. For instance, the regioselective synthesis of some chloroalkenes can be accomplished through the reaction of a corresponding alcohol with a chlorinating agent or by the elimination reaction of a vicinal dihalide.[3] However, no specific experimental protocol for the synthesis of **1-Chloroundec-3-ene** is documented in the available literature.

The absence of information on **1-Chloroundec-3-ene** presents an open area for potential future research. The synthesis, characterization, and investigation of the properties and potential applications of this compound could be a novel contribution to the field of organic chemistry. Until such research is conducted and published, a detailed technical guide on its discovery and history cannot be compiled.

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## References

- 1. 1-Chlorohept-3-ene | C<sub>7</sub>H<sub>13</sub>Cl | CID 12563940 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (3R)-3-chlorohex-1-ene | C<sub>6</sub>H<sub>11</sub>Cl | CID 101671515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [1-Chloroundec-3-ene: An Uncharted Territory in Chemical Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15158510#discovery-and-history-of-1-chloroundec-3-ene]

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